

In vivo efficacy studies of SPR39 in animal models

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Compound of Interest

Compound Name: SPR39

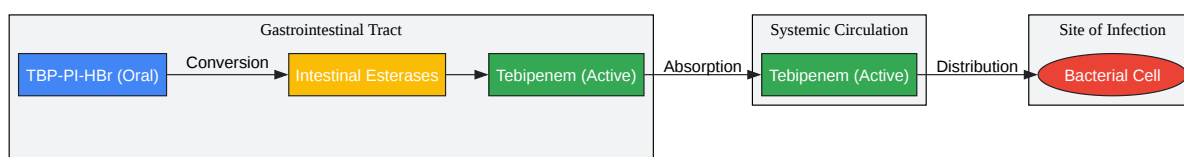
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Mechanism of Action and Spectrum

Tebipenem, the active form of TBP-PI-HBr, functions as a carbapenem antibiotic. Like other β -lactam antibiotics, it inhibits bacterial cell wall synthesis, leading to bacterial cell death. A key advantage of carbapenems is their stability against many β -lactamase enzymes, which are a common cause of antibiotic resistance. Tebipenem demonstrates potent activity against a wide range of Gram-negative bacteria, including extended-spectrum β -lactamase (ESBL)-producing and quinolone-resistant Enterobacterales. Its antimicrobial spectrum is comparable to that of IV carbapenems like ertapenem and meropenem.

Upon oral administration, TBP-PI-HBr is rapidly absorbed and converted to its active form, tebipenem (formerly SPR859), by intestinal esterases. The prodrug itself is not detectable in systemic circulation.



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